

improving the success rate of jackal live-trapping efforts

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Technical Support Center: Jackal Live-Trapping

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to improve the success rate of jackal live-trapping efforts.

Troubleshooting Guide

Encountering challenges during jackal live-trapping is common due to their cautious and intelligent nature. This guide addresses specific issues with potential causes and evidence-based solutions.

Issue	Potential Cause(s)	Recommended Solution(s)	Supporting Data/Rationale
Low Trap Visitation	<ul style="list-style-type: none">- Human Scent Contamination: Jackals have a keen sense of smell and will avoid unfamiliar human odors.^[1]	<ul style="list-style-type: none">- Wear gloves when handling traps and bait.^[2]- Use natural materials from the site to cover traps.	Minimizing human scent is a standard best practice in canid trapping to overcome their natural neophobia.
- Inappropriate Trap Location: Traps are not placed in areas of high jackal activity.	<ul style="list-style-type: none">- Set traps along known jackal pathways, such as vehicle tracks and footpaths.^[3]- Look for fresh signs of jackal activity (e.g., scat, tracks).	<p>Trapping success is higher when traps are placed in areas that jackals frequent.</p>	
- Unattractive Bait: The chosen bait is not appealing to the local jackal population.	<ul style="list-style-type: none">- Use a variety of baits, including putrefied meat, canned sardines, or jackal feces.^[3]- Consider using commercial canid lures or gland lures.^[4]^[5]	<p>Different baits have varying levels of attractiveness. Jackal feces can be a specific and effective lure.^[3]</p>	
Traps Sprung, No Capture	<ul style="list-style-type: none">- Incorrect Pan Tension: The trap's trigger mechanism is too sensitive or not sensitive enough for a jackal.	<ul style="list-style-type: none">- Adjust the pan tension to an appropriate weight.For Soft Catch traps, a tension of 1.75 kg has been shown to be effective for capturing jackals while excluding many non-target species.^[6]	A study on Soft Catch traps demonstrated an 88% capture efficiency for black-backed jackals with a pan tension of 1.75 kg. ^[6]

	<ul style="list-style-type: none">- Ensure the trap is well-camouflaged using surrounding soil and vegetation.^[3] - Place a cloth over the trigger plate to prevent soil from impeding its function.^[3]	Proper concealment is crucial to deceive wary jackals.
Capture of Non-Target Species	<ul style="list-style-type: none">- Non-Selective Bait: The bait used attracts a wide range of animals.	<ul style="list-style-type: none">- Use more species-specific baits like jackal feces.^[3] - Adjust pan tension to exclude smaller animals. A 1.75 kg pan tension excluded 93% of non-target species in one study.^[6]
- Inappropriate Trap Type: The trap design is not selective for jackals.	<ul style="list-style-type: none">- Utilize foothold traps with padded or offset jaws, which can be more selective than cage traps.^[1] - Cage traps are generally considered ineffective for capturing jackals.^[1]	<ul style="list-style-type: none">Foothold traps, when used correctly, can be highly selective.^[1]
Trap Shyness/Avoidance Learning	<ul style="list-style-type: none">- Previous Negative Experience: Jackals that have escaped a trap or witnessed another being trapped will learn to avoid them.^[1]	<ul style="list-style-type: none">- Relocate traps to new areas with fresh jackal sign if no captures occur within five nights.^[3] - Vary trapping techniques and bait types.

	- Check traps from a distance using binoculars.[7] -	
- High Human Activity: Frequent human presence near the trapping site can deter jackals.	Minimize the frequency of checking traps to what is necessary for animal welfare (e.g., once or twice daily).[2][8]	Reducing human disturbance is key to maintaining natural animal behavior around trap sites.

Frequently Asked Questions (FAQs)

Q1: What are the most effective types of live traps for jackals?

A1: Foothold traps, specifically those with padded or offset jaws like the Soft Catch™ trap, are generally more effective for capturing jackals than cage traps.[1][6] Cage traps are often found to be ineffective for the wary nature of jackals.[1] Steel-jawed jump traps have also been used successfully.[3]

Q2: What baits are most successful for attracting jackals?

A2: A variety of baits can be effective, and success may vary by region and individual jackal preference. Commonly used and effective baits include:

- A mixture of putrefied meat and canned sardines.[3]
- Jackal feces, which can be highly specific.[3]
- Chicken pieces and commercial fish-based fertilizers like SeaGro™.[9]
- Commercial coyote urine and other canid lures.[5][6]

Q3: How can I minimize the risk of injury to a trapped jackal?

A3: To minimize injury, it is crucial to use appropriate equipment and procedures:

- Use foothold traps with padded jaws.[3]

- Incorporate a coil spring in the anchor chain to absorb shock.[3]
- Check traps frequently (at least once daily) to reduce the time the animal is restrained.[1][8]
In some studies, traps were checked as often as every two hours.[10]
- Once captured, covering the jackal's head with a blanket can have a calming effect and reduce struggling.[7]

Q4: How does land use affect jackal trapping success?

A4: Land use significantly impacts trapping success. A study in South Africa found that capture rates for black-backed jackals were substantially higher in protected areas (14.55 jackals/100 nights) compared to farmlands (1.27 jackals/100 nights).[9] This is likely due to jackals in agricultural areas exhibiting greater wariness as a behavioral adaptation to long-term lethal control practices.[9]

Q5: What is the recommended procedure for handling a captured jackal?

A5: The following is a summary of a successful handling protocol that does not require chemical immobilization:

- Approach the trapped animal with a team of personnel.
- Secure the animal's head to the ground using a catch pole.
- Place a lightweight blanket over the jackal's head to calm it.[7]
- Once calm, proceed with necessary procedures like data collection or collaring.
- Release the jackal from the trap.

This method has been shown to have an average total handling time of 25 minutes, with no injuries sustained by the jackals.[7]

Experimental Protocols

Protocol 1: Padded Foothold Trap Set for Jackal

This protocol is based on the successful methodology described for capturing black-backed jackals.[\[3\]](#)

Materials:

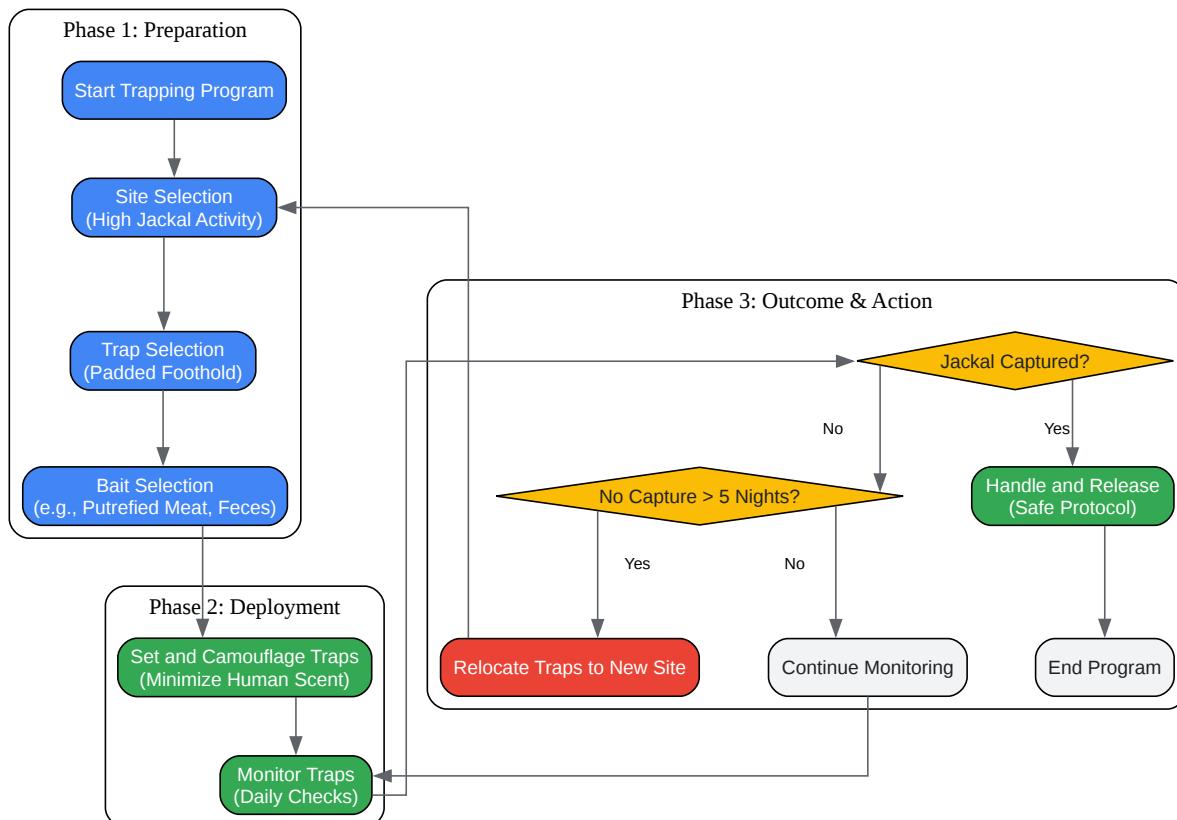
- No. 3 Oneida Jump traps (or similar) with jaws padded with two layers of cotton cloth.
- Anchor peg (e.g., 300-mm galvanized iron).
- 500-mm anchor chain with a 200-mm coil spring.
- Trowel.
- Plastic sheet for soil.
- 150 x 150-mm cotton cloth to cover the trigger plate.
- Sieve for sifting soil.
- Bait (e.g., putrefied meat/sardine mixture or jackal feces).
- Gloves.

Methodology:

- Select a trap site along a known jackal path, no more than 1-2 meters from the trail.[\[3\]](#)
- Using a trowel, dig a shallow hole to accommodate the trap and a trench for the chain. Place all excavated soil onto the plastic sheet.
- Drive the anchor peg securely into the ground.
- Place the set trap in the hole.
- Cover the trigger plate with the cotton cloth to prevent soil from getting underneath.
- Bury the trap, chain, and the exposed portion of the anchor peg.
- Sift a final covering of fine soil over the entire set area.

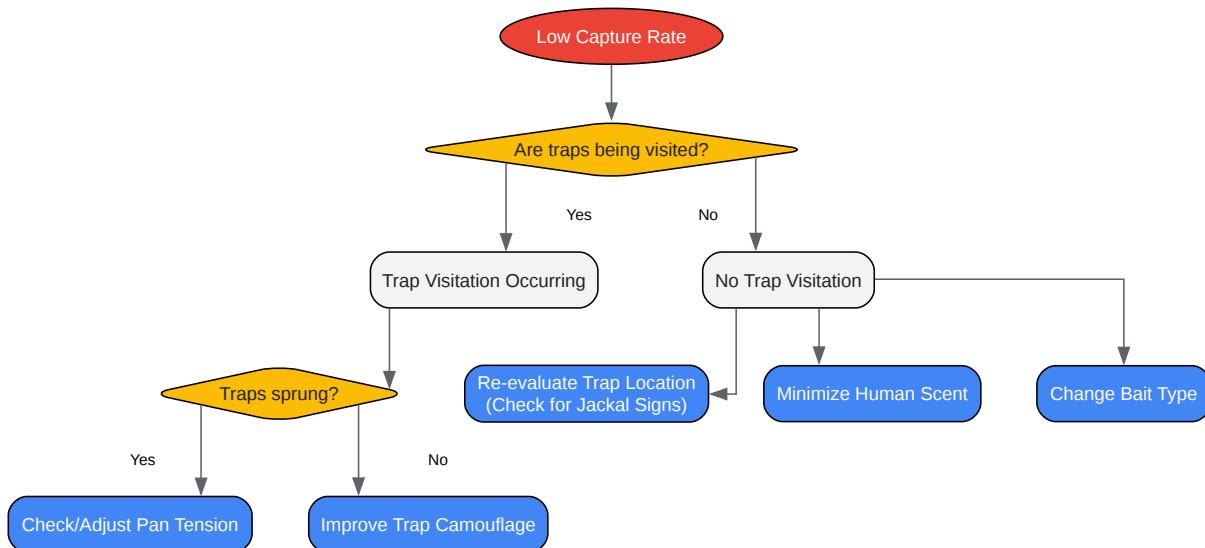
- Use a stick to smooth the surface to remove signs of disturbance. Discard any leftover soil away from the trap site.
- Create a "set" by placing natural objects like grass tufts or stones to guide the jackal to step on the trigger plate.[\[3\]](#)
- Apply a small amount of bait on a stick placed approximately 400 mm from the trigger pan.[\[3\]](#)
- Check the trap at least once daily, preferably soon after dawn.[\[3\]](#)

Visualizations



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Caption: Workflow for a systematic approach to jackal live-trapping.



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